

Technical Monograph: Monuron TCA in Non-Cropland Vegetation Management

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Compound of Interest

Compound Name: Monuron TCA

CAS No.: 140-41-0

Cat. No.: B087056

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Status: Obsolete/Restricted (Reference Standard for Environmental Toxicology & Persistence Studies) CAS No: 140-41-0 | Formula: $C_9H_{11}ClN_2O \cdot C_2HCl_3O_2$

Part 1: Core Directive & Executive Summary

Warning: Regulatory Status **Monuron TCA** (3-(4-chlorophenyl)-1,1-dimethylurea trichloroacetate) is a cancelled pesticide in the United States (EPA cancelled ~1983) and the European Union. This guide is strictly for research purposes, specifically for scientists conducting:

- Environmental Fate Studies: Analyzing long-term soil persistence of phenylurea-TCA complexes.
- Comparative Toxicology: Using **Monuron TCA** as a positive control for Photosystem II inhibitors.
- remediation Protocols: Developing microbial or chemical degradation pathways for legacy contamination sites (e.g., historical railway rights-of-way).

Compound Profile

Monuron TCA is a salt complex combining two distinct herbicidal moieties:

- Monuron (Cationic moiety): A phenylurea that inhibits photosynthesis.[1]
- TCA (Anionic moiety): Trichloroacetic acid, a protein precipitant and root-absorbed growth regulator.

This dual-action mechanism historically provided "total vegetation control" (soil sterilization), making it a critical model for studying high-persistence agrochemicals.

Part 2: Scientific Integrity & Logic (Mechanistic Detail)

Dual-Action Mechanism of Action

The efficacy and toxicity of **Monuron TCA** stem from its dissociation in the soil solution into its constituent ions, attacking plant physiology on two fronts.

A. The Monuron Pathway (Photosynthetic Inhibition)

Upon root absorption and xylem transport to the leaves, Monuron targets the thylakoid membrane within the chloroplast.

- Target Site: The D1 protein of the Photosystem II (PSII) reaction center.

- Mechanism: Monuron competes with plastoquinone B (

) for the binding site.

- Causality: By displacing

, electron flow from

to

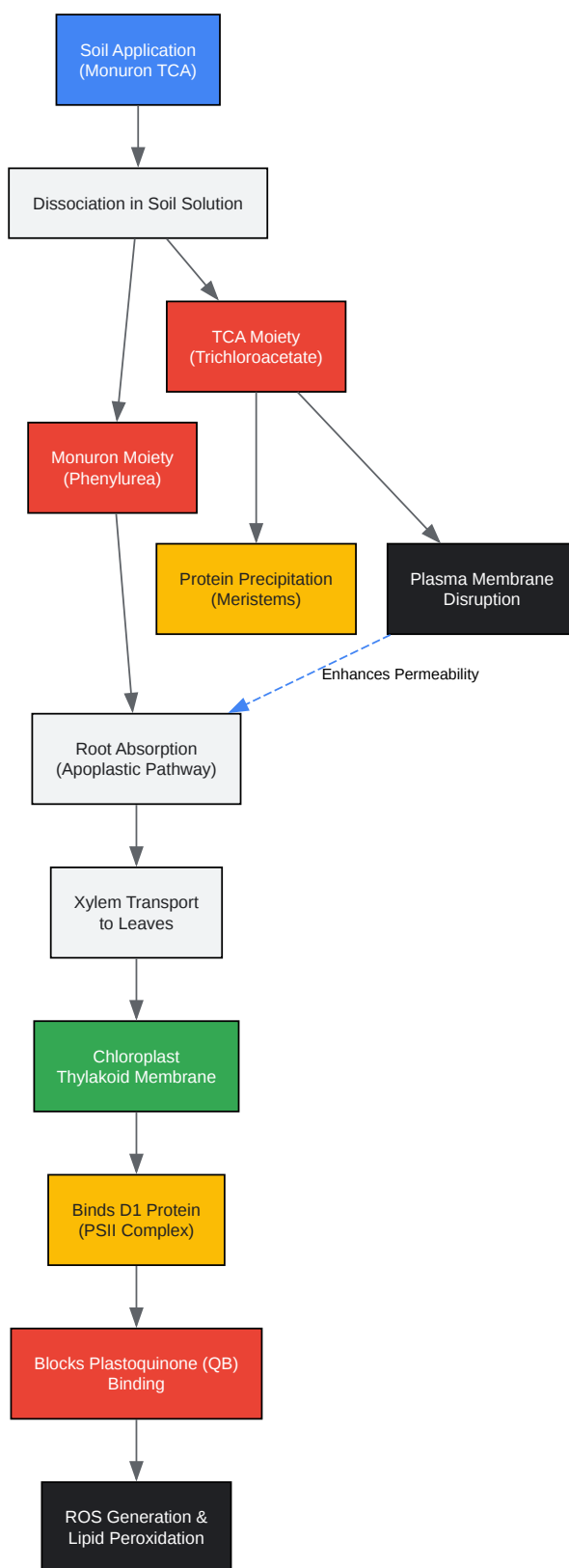
is blocked. This halts ATP and NADPH production and generates reactive oxygen species (ROS) due to energy overload, leading to lipid peroxidation and cell membrane destruction (chlorosis/necrosis).

B. The TCA Pathway (Protein Precipitation & Growth Regulation)

TCA acts primarily on the meristematic tissues and plasma membranes.

- Mechanism: It induces conformational changes in plasma membrane proteins and precipitates cellular proteins upon intracellular accumulation.
- Effect: This inhibits cell division and causes cuticle breakdown, which historically enhanced the uptake of the Monuron moiety (synergistic effect).

Visualization: Molecular Pathway of Inhibition



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Figure 1: Dual-mode toxicity pathway showing the synergistic interaction between Monuron (PSII inhibition) and TCA (Membrane/Protein disruption).

Part 3: Experimental Protocols

Protocol A: Controlled Soil Bioassay (Persistence Study)

Objective: To determine the degradation half-life (

) of **Monuron TCA** in varying soil matrices (e.g., high clay vs. sandy loam).

Safety: Monuron is a potential carcinogen.[2][3] Full PPE (Tyvek suit, nitrile gloves, respirator) is mandatory. Work in a fume hood.

1. Soil Preparation & Treatment

- Soil Sifting: Sieve soil to 2mm to remove debris.
- Moisture Adjustment: Adjust soil moisture to 40% of Maximum Water Holding Capacity (MWHC).
- Stock Solution: Dissolve 100 mg **Monuron TCA** analytical standard in 100 mL Methanol (HPLC Grade).
- Spiking: Apply stock solution to soil to achieve a target concentration of 5 mg/kg (simulating historical carryover).
 - Why: This concentration aligns with the detection threshold for biological inhibition in sensitive species (e.g., *Avena sativa*).

2. Incubation

- Store samples in dark, aerated chambers at 20°C ± 2°C.
- Sampling Intervals: Day 0, 7, 14, 28, 56, 112.

3. Extraction (Solid Phase Extraction - SPE)[4][5]

- Solvent: Acetonitrile:Water (80:20 v/v).

- Method: Shake 10g soil with 20mL solvent for 1 hour. Centrifuge at 3000 rpm.
- Clean-up: Pass supernatant through a C18 SPE cartridge pre-conditioned with methanol.

Protocol B: Analytical Determination (HPLC-UV)

Objective: Quantify residues with high specificity using High-Performance Liquid Chromatography.

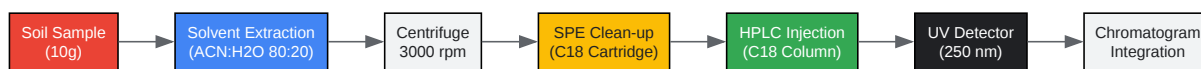
1. Instrumentation Setup

Parameter	Setting	Rationale
Column	C18 Reverse Phase (250mm x 4.6mm, 5µm)	Standard for non-polar phenylureas.
Mobile Phase	Acetonitrile : Water (45:55 v/v)	Isocratic elution ensures stable retention times.
Flow Rate	1.0 mL/min	Optimal backpressure/resolution balance.
Detection	UV at 210 nm or 250 nm	Monuron absorbs strongly at 250nm; 210nm detects TCA moieties.
Injection Vol	20 µL	Standard loop size for quantitative accuracy.

2. Calibration & Calculation

- Prepare a 5-point calibration curve (0.1, 0.5, 1.0, 5.0, 10.0 µg/mL).
- Linearity Requirement:
.
- Retention Time: Monuron typically elutes between 6–8 minutes under these conditions.

Visualization: Analytical Workflow



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Figure 2: Step-by-step analytical workflow for isolating and quantifying Monuron residues from soil matrices.

Part 4: Data Interpretation & Historical Application Rates

For researchers comparing historical efficacy data against modern alternatives, the following table converts historical "Urox" (trade name) application rates to metric standards.

Table 1: Historical Application Rates (Reference Only)

Vegetation Target	Historical Rate (lbs/acre)	Metric Equivalent (kg/ha)	Physiological Effect
Annual Weeds	22 – 44 lbs	25 – 50 kg/ha	Rapid chlorosis; death in 7-14 days.
Perennial Grasses	88 – 110 lbs	100 – 125 kg/ha	Systemic root kill; persistence >12 months.
Total Sterilization	> 150 lbs	> 170 kg/ha	Complete soil sterilization (industrial sites).

Note: The high rates required for sterilization contribute to the high leaching potential and subsequent groundwater contamination risks that led to regulatory cancellation.

References

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